Application Notes and Protocols: Preparing STOCK2S-26016 Stock Solutions

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*STOCK2S-26016*
CAS No.:	*2193076-44-5*
Cat. No.:	*B2633875*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

STOCK2S-26016 is a potent inhibitor of With-No-Lysine (K) (WNK) signaling.[1][2] It functions by inhibiting the binding of WNK1 and WNK4 to SPAK (STE20/SPS1-related proline/alanine-rich kinase) and OSR1 (Oxidative Stress Responsive Kinase 1), which in turn prevents the phosphorylation of downstream targets such as the Na-K-Cl cotransporter (NKCC1) and the Na-Cl cotransporter (NCC).[2][3] This inhibitory action on the WNK-SPAK/OSR1 signaling cascade makes **STOCK2S-26016** a valuable tool for research in areas such as hypertension and cancer cell migration and invasion.[1][2] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **STOCK2S-26016** stock solutions.

Quantitative Data Summary

For ease of reference, the key quantitative data for **STOCK2S-26016** are summarized in the table below.

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Property	Value	Reference
Molecular Weight	333.38 g/mol	[2]
Chemical Formula	$C_{20}H_{19}N_3O_2$	[2]
CAS Number	332922-63-1	[1][2]
Purity	≥98% (HPLC)	[2]
IC_{50}	16 µM for WNK signaling inhibition	[2]
Solubility in DMSO	≥ 50 mg/mL (149.98 mM) to 100 mM	[1][2]
Solubility in Ethanol	50 mM (16.67 mg/mL)	[2]
Recommended Storage	Store at -20°C	[2][4][5]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **STOCK2S-26016** in Dimethyl Sulfoxide (DMSO).

Materials:

- **STOCK2S-26016** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

Procedure:

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- Equilibrate Reagents: Allow the vial of **STOCK2S-26016** powder and the DMSO to come to room temperature before opening to prevent condensation.
- Weighing the Compound: Accurately weigh the desired amount of **STOCK2S-26016** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.33 mg of the compound (Mass = Molarity × Volume × Molecular Weight = 0.01 mol/L × 0.001 L × 333.38 g/mol = 0.00333 g = 3.33 mg).
- Dissolving the Compound:
  - Add the appropriate volume of DMSO to the vial containing the **STOCK2S-26016** powder. For 3.33 mg of the compound, add 1 mL of DMSO to achieve a 10 mM concentration.
  - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution:
  - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
  - If necessary, gently warm the solution to 37°C and/or use an ultrasonic bath for a few minutes to aid in complete dissolution.[4][5]
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.[1][4][5]
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Preparation of Working Solutions

This protocol describes the dilution of the stock solution to prepare working solutions for use in experiments.

Materials:

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- 10 mM **STOCK2S-26016** stock solution in DMSO
- Appropriate cell culture medium or experimental buffer
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

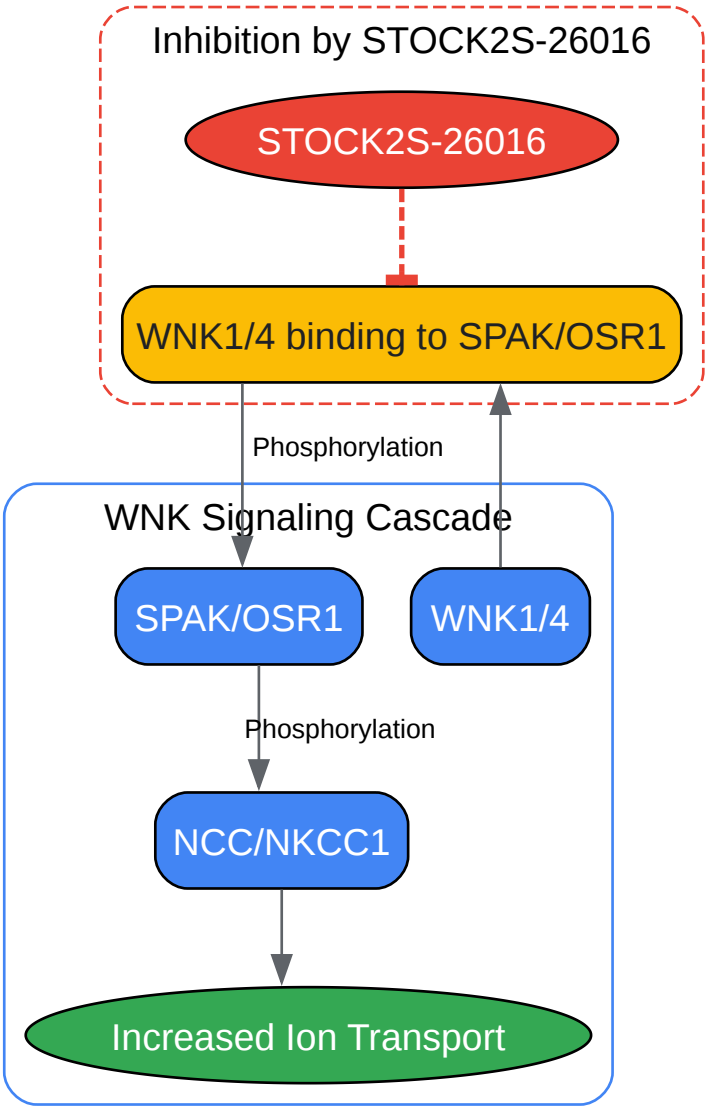
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **STOCK2S-26016** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the desired cell culture medium or experimental buffer to achieve the final working concentrations.
  - Important: The final concentration of DMSO in the working solution should be kept low (typically ≤ 0.1%) to avoid solvent-induced cellular toxicity. Ensure that the vehicle control in your experiments contains the same final concentration of DMSO.
- Example Dilution for a 10 µM Working Solution:
  - To prepare 1 mL of a 10 µM working solution from a 10 mM stock, you would perform a 1:1000 dilution.
  - Add 1 µL of the 10 mM stock solution to 999 µL of your cell culture medium or buffer.
  - Mix thoroughly by gentle pipetting or vortexing.
- Use Immediately: It is recommended to prepare working solutions fresh for each experiment and use them immediately.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the WNK-SPAK/OSR1 signaling pathway targeted by **STOCK2S-26016** and a general workflow for its use in cell-based assays.

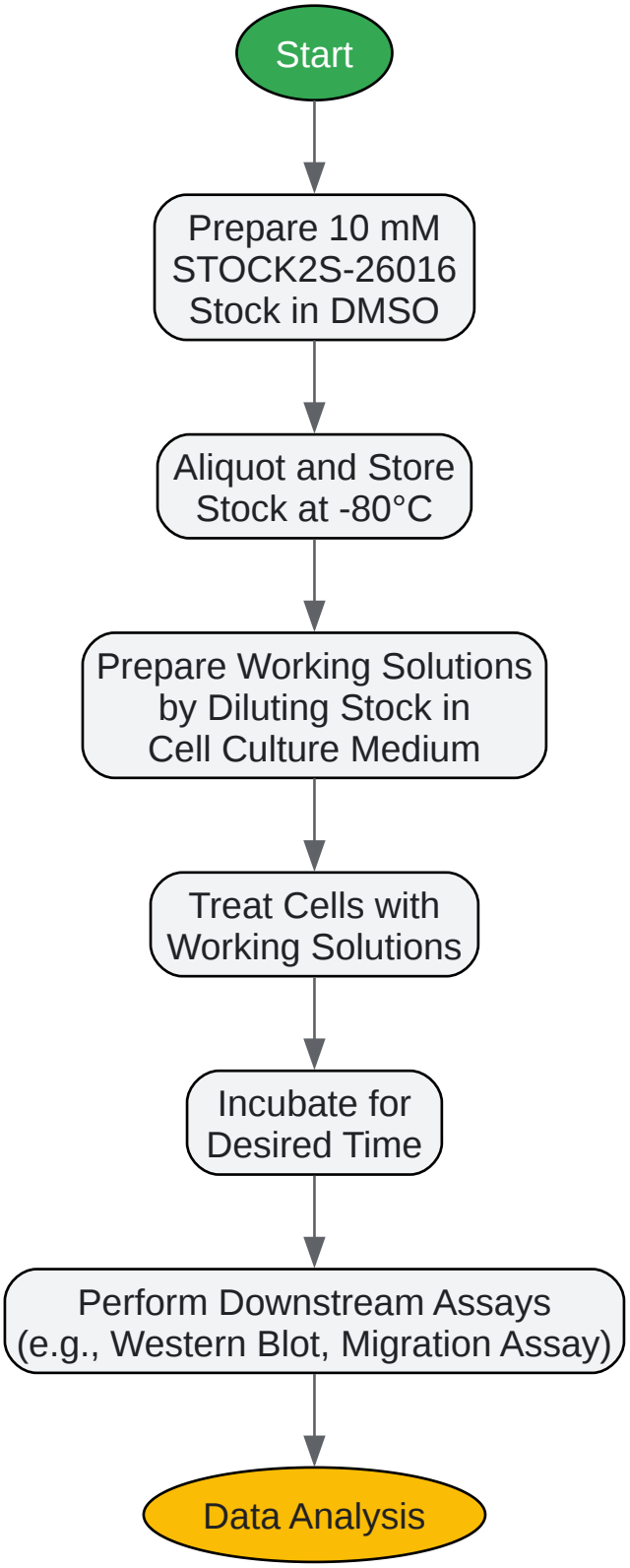
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Caption: WNK-SPAK/OSR1 signaling pathway and the inhibitory action of **STOCK2S-26016**.

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparing STOCK2S-26016 Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2633875/docs#application-notes-and-protocols-preparing-stock2s-26016-stock-solutions]

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